

D-4-77: A Technical Guide for Research Professionals

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Compound of Interest

Compound Name: D-4-77

Cat. No.: B12392230

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Disclaimer: This document provides a summary of currently available research data on **D-4-77**. It is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive Material Safety Data Sheet (MSDS) for **D-4-77** is not publicly available at this time. Therefore, standard laboratory safety protocols for handling potentially hazardous research chemicals should be strictly followed. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection, and working in a well-ventilated area.

Introduction

D-4-77 is a peptidyl inhibitor targeting the main protease (Mpro) of SARS-CoV-2, the virus responsible for COVID-19.^{[1][2][3][4]} It was designed based on the substrate selectivity of the S1'-S3' pockets of Mpro and features an α -bromoacetamide warhead that allows for covalent inhibition.^{[1][2][3][4][5]} Research has demonstrated its potent antiviral efficacy in vitro and its potential as an immune protectant.^{[1][2][3][4]} This guide summarizes the key technical data and experimental insights available for **D-4-77**.

Physicochemical and Biological Activity Data

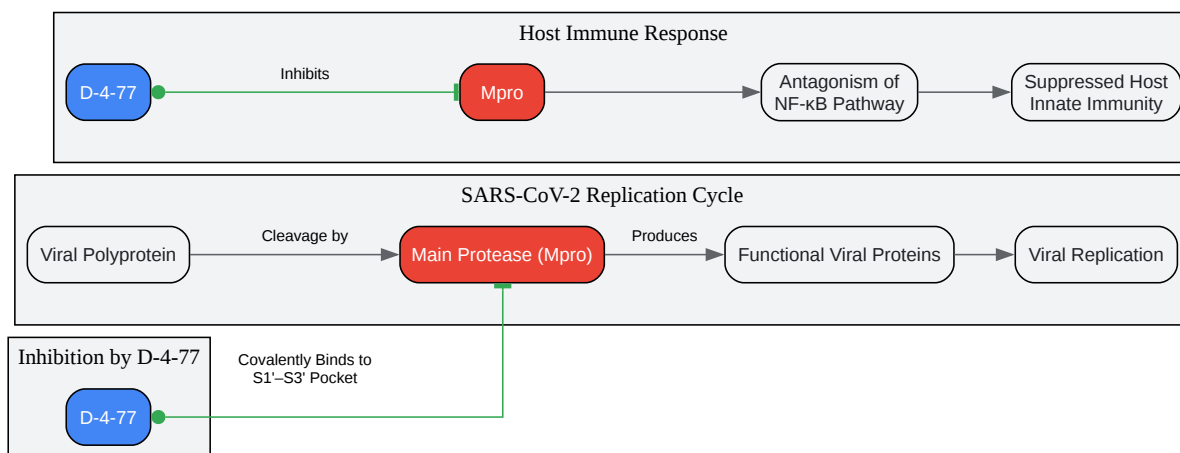
The following table summarizes the key quantitative data reported for **D-4-77** in scientific literature.

| Parameter | Value | Cell Line / Conditions | Source |
|--------------|--------------------------|-----------------------------------|-----------------|
| IC50 | 0.95 μ M | SARS-CoV-2 Mpro | [3][4][5] |
| EC50 | 0.49 μ M | SARS-CoV-2-infected Vero E6 cells | [1][2][3][4][5] |
| Cytotoxicity | No apparent cytotoxicity | Vero E6 cells | [5] |

Mechanism of Action

D-4-77 acts as a covalent inhibitor of the SARS-CoV-2 main protease (Mpro).[3][4][5] The mechanism involves the α -bromoacetamide "warhead" of the inhibitor forming a covalent bond with the catalytic cysteine residue (Cys145) in the active site of Mpro.[5] Specifically, **D-4-77** binds to the S1'-S3' pocket of the protease, a region critical for substrate selectivity.[1][2][3][4] By irreversibly binding to Mpro, **D-4-77** blocks its proteolytic activity, which is essential for viral replication.

Furthermore, **D-4-77** has been shown to function as an immune protectant.[3][4] It achieves this by inhibiting the Mpro-induced antagonism of the host's nuclear factor κ B (NF- κ B) innate immune response.[1][2][3][4]



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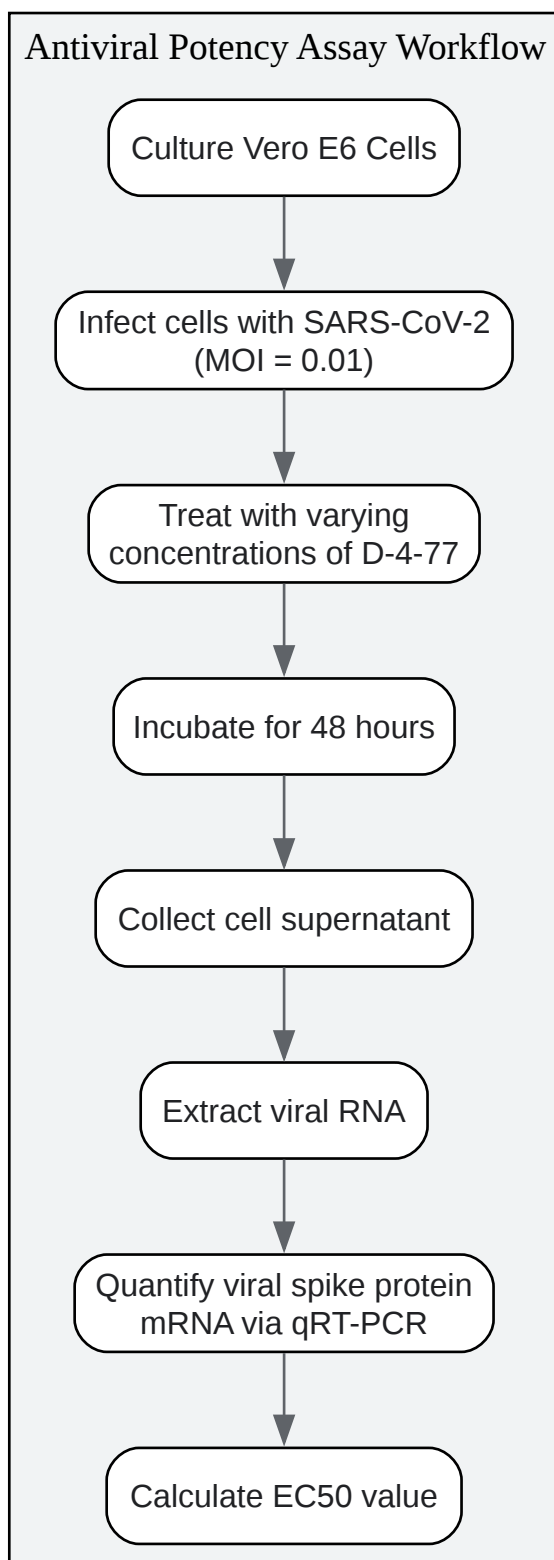
Caption: Mechanism of action of **D-4-77**.

Experimental Protocols

Detailed synthesis and purification protocols for **D-4-77** are not extensively published in the available literature. However, its design was based on a rational drug design approach targeting the S1'-S3' subsites of Mpro.^[5] The core structure is a peptide sequence of Ala-Ile-Phe (AIF), which has a high affinity for the S1'-S3' pockets.^{[1][2]}

Antiviral Potency Assay

The antiviral efficacy of **D-4-77** was evaluated in SARS-CoV-2-infected Vero E6 cells.^{[1][2][4]} A general workflow for such an experiment is outlined below.

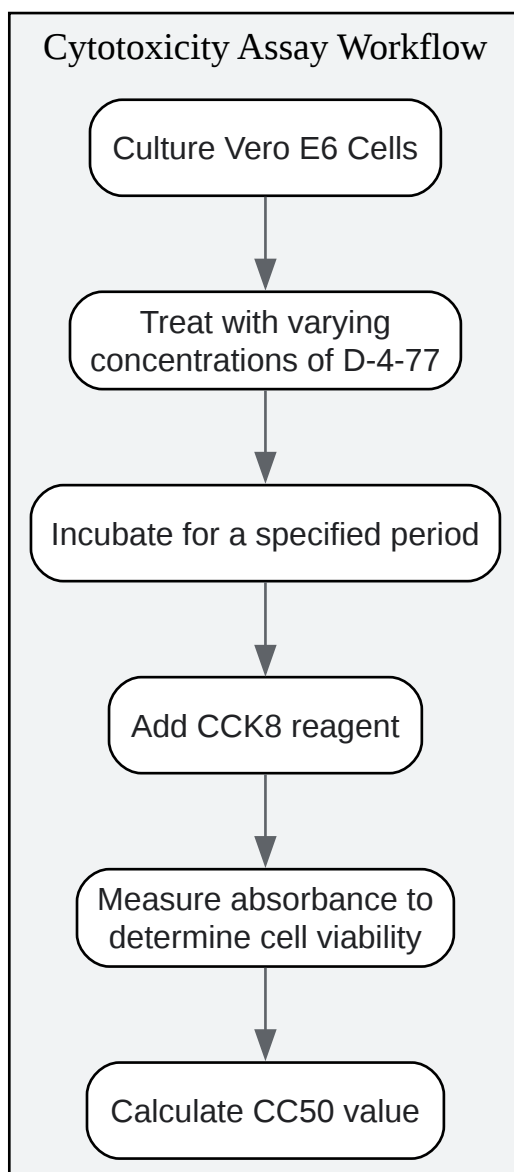


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Caption: General workflow for determining the antiviral potency of **D-4-77**.

Cytotoxicity Assay

The cytotoxicity of **D-4-77** was assessed in Vero E6 cells, likely using a standard method such as the CCK8 (Cell Counting Kit-8) assay.[4]



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Caption: General workflow for determining the cytotoxicity of **D-4-77**.

Safety and Handling

As a formal Material Safety Data Sheet (MSDS) is not available, standard precautions for handling research chemicals of unknown toxicity should be taken.

- Personal Protective Equipment (PPE): Wear a standard laboratory coat, safety glasses with side shields, and chemical-resistant gloves.
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.
- First Aid:
 - In case of skin contact: Immediately wash with plenty of soap and water.
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
 - If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
 - If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Future Directions

While **D-4-77** has shown promising in vitro activity, further studies are required to evaluate its in vivo efficacy, pharmacokinetic properties, and safety profile in animal models.^{[1][2]} The effectiveness of targeting the S1'-S3' pocket of Mpro, as demonstrated by **D-4-77**, provides a valuable strategy for the development of future SARS-CoV-2 inhibitors.^{[1][2]}

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